

3-bromo-1H-indole-2-carbaldehyde hemolytic activity

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Compound Focus: 3-bromo-1H-indole-2-carbaldehyde

CAS No.: 906440-21-9

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Hemolytic Activity of Related Indole Derivatives

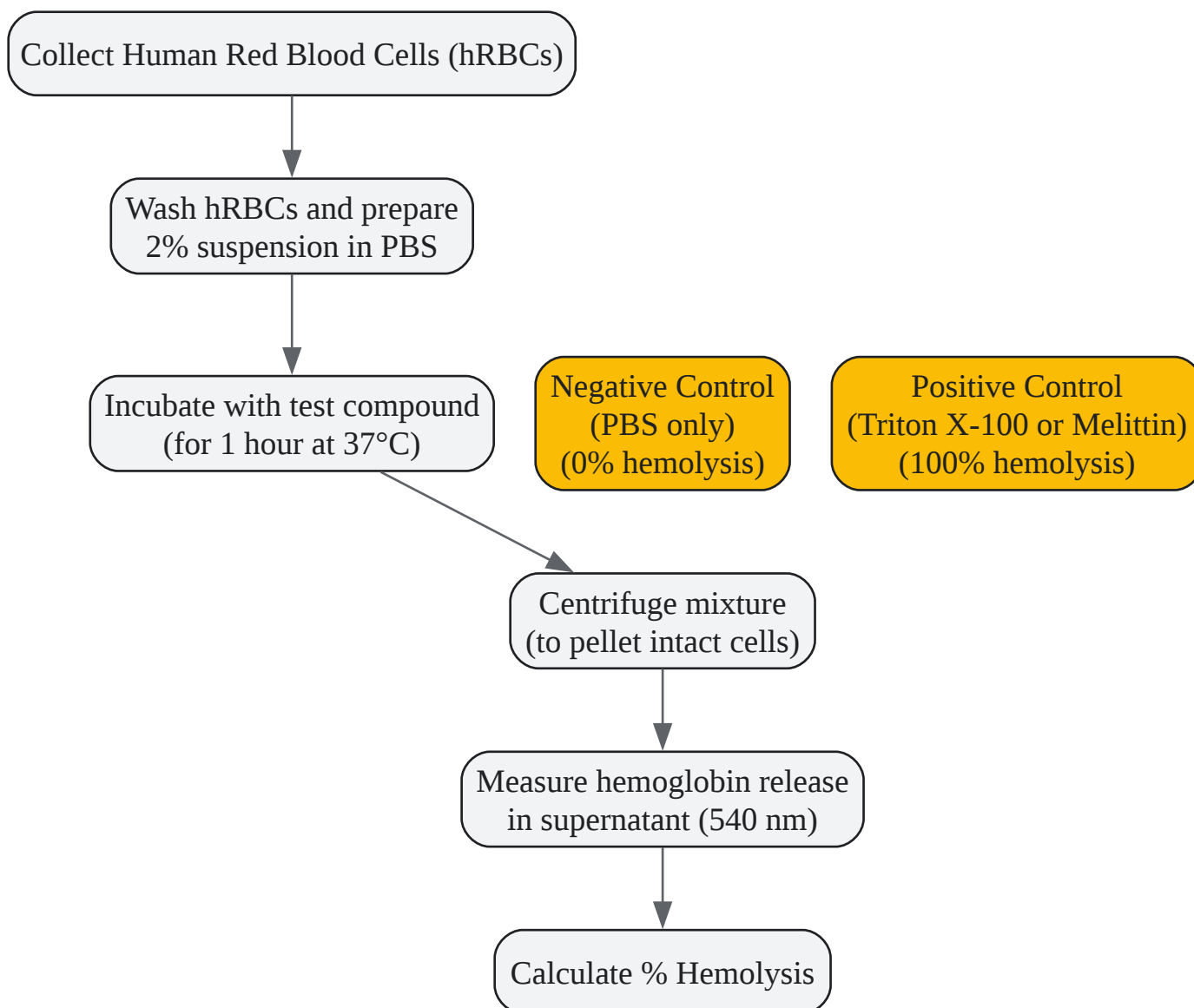
The table below summarizes the hemolytic activity data for several indole-imidazole hybrid compounds, which share structural similarities with your compound of interest. **HC10** is the concentration causing hemolysis to 10% of red blood cells [1] [2].

Compound Name or Core Structure	HC10 ($\mu\text{g/mL}$)	Key Structural Features
Indole-Imidazole Hybrid 26 [1] [2]	>32	3-substituted-1H-imidazol-5-yl-1H-indole
Indole-Imidazole Hybrid 32 [1] [2]	>32	3-substituted-1H-imidazol-5-yl-1H-indole
Indole-Imidazole Hybrid 1 [1] [2]	>32	3-substituted-1H-imidazol-5-yl-1H-indole
Positive Control (Melittin) [1] [2]	2.7	Natural peptide toxin

These findings suggest that the indole-imidazole hybrid scaffold shows minimal membrane-disrupting effects against human red blood cells up to at least 32 $\mu\text{g/mL}$.

Experimental Protocol for Hemolytic Assays

The methodology from the identified studies provides a reliable model for evaluating your compound [1] [2]:



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A Path Forward for Your Research

Since specific data on **3-bromo-1H-indole-2-carbaldehyde** is not publicly available, here are concrete steps you can take:

- **Perform the Assay:** Use the protocol above to test your specific compound. The required **melittin** is commercially available.

- **Consult Chemical Suppliers:** Inquire with specialty chemical suppliers (e.g., Sigma-Aldrich, TCI Chemicals) for any unpublished safety data they may have.
- **Broaden Your Search:** The promising safety profile of related indole scaffolds [1] [2] provides a strong rationale for investigating your compound.

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References

1. Discovery and Preliminary Structure-Activity Investigation ... [pmc.ncbi.nlm.nih.gov]
2. Discovery and Preliminary Structure-Activity Investigation ... [mdpi.com]

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